

# Introduction: Understanding the Profile of 3-Chloro-2,6-dimethylaniline

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## Compound of Interest

Compound Name: 3-Chloro-2,6-dimethylaniline

Cat. No.: B1588688

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**3-Chloro-2,6-dimethylaniline** (CAS No: 26829-77-6), also known as 3-chloro-2,6-xylidine, is a substituted aniline that serves as a key intermediate in various synthetic applications.<sup>[1][2]</sup> Its molecular structure, featuring a chlorinated and dimethylated benzene ring attached to an amino group, makes it a versatile building block, particularly in the synthesis of dyes and potentially in the development of agrochemicals and pharmaceutical compounds.<sup>[1]</sup> However, the very features that lend to its synthetic utility also confer a significant toxicological profile that necessitates rigorous safety and handling protocols.

Anilines and their derivatives are a class of compounds well-known for their potential metabolic liabilities and associated toxicities.<sup>[3][4]</sup> The introduction of a chlorine atom and methyl groups to the aniline core modifies its reactivity and metabolic fate, influencing its toxicokinetics. This guide provides a comprehensive overview of the known hazards, toxicological mechanisms, and essential safety protocols for **3-Chloro-2,6-dimethylaniline** to ensure its safe handling in a research and development setting.

## Section 1: Physicochemical and Hazardous Properties

A foundational understanding of a chemical's properties is paramount to anticipating its behavior and associated risks.

Property	Value	Source(s)
CAS Number	26829-77-6	[2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClN	[2]
Molecular Weight	155.62 g/mol	[2]
Appearance	Data not consistently available; may be a solid or liquid.	[5]
Melting Point	30-32 °C	[6]
Boiling Point	136-138 °C at 17 mmHg	[6]
Density	~1.142 g/cm <sup>3</sup>	[6]
Solubility	Slightly soluble in water.	[7][8]
Flash Point	110.1 °C	[6]

## Section 2: Comprehensive Toxicological Profile

While specific toxicological studies on **3-Chloro-2,6-dimethylaniline** are limited, a robust profile can be constructed by examining data from its parent compound, 2,6-dimethylaniline (2,6-xylydine), and related chlorinated anilines. This approach, known as read-across, is a scientifically valid method for assessing the hazards of data-poor chemicals.

### Mechanism of Toxicity: The Hematotoxic Threat of Anilines

The primary toxicological concern for many aniline derivatives is hematotoxicity, specifically the induction of methemoglobinemia.[9][10] While not directly documented for **3-Chloro-2,6-dimethylaniline**, this is a well-established mechanism for the aniline class.

- **Causality:** Upon absorption, aniline compounds can be metabolized to reactive intermediates, such as phenylhydroxylamines. These metabolites oxidize the ferrous iron (Fe<sup>2+</sup>) in hemoglobin to its ferric state (Fe<sup>3+</sup>), forming methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to cyanosis (a bluish discoloration of the skin and lips), headache, dizziness, fatigue, and in severe cases, respiratory distress,

collapse, and death.[8][9] Studies on various chloroaniline isomers confirm this hematotoxic effect, demonstrating that they can reduce the blood's ability to transport oxygen.[8][9]

## Acute Toxicity

**3-Chloro-2,6-dimethylaniline** is classified as harmful by multiple routes of exposure. The primary hazards are summarized in the Globally Harmonized System (GHS) classification table below.

Hazard Class	GHS Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[11]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[11]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2]

These classifications underscore the importance of preventing direct contact, ingestion, and inhalation through stringent engineering controls and personal protective equipment.

## Carcinogenicity: A Significant Concern

There are no direct carcinogenicity studies available for **3-Chloro-2,6-dimethylaniline**. However, the data on its parent compound, 2,6-dimethylaniline (also known as 2,6-xylydine), is a major cause for concern.

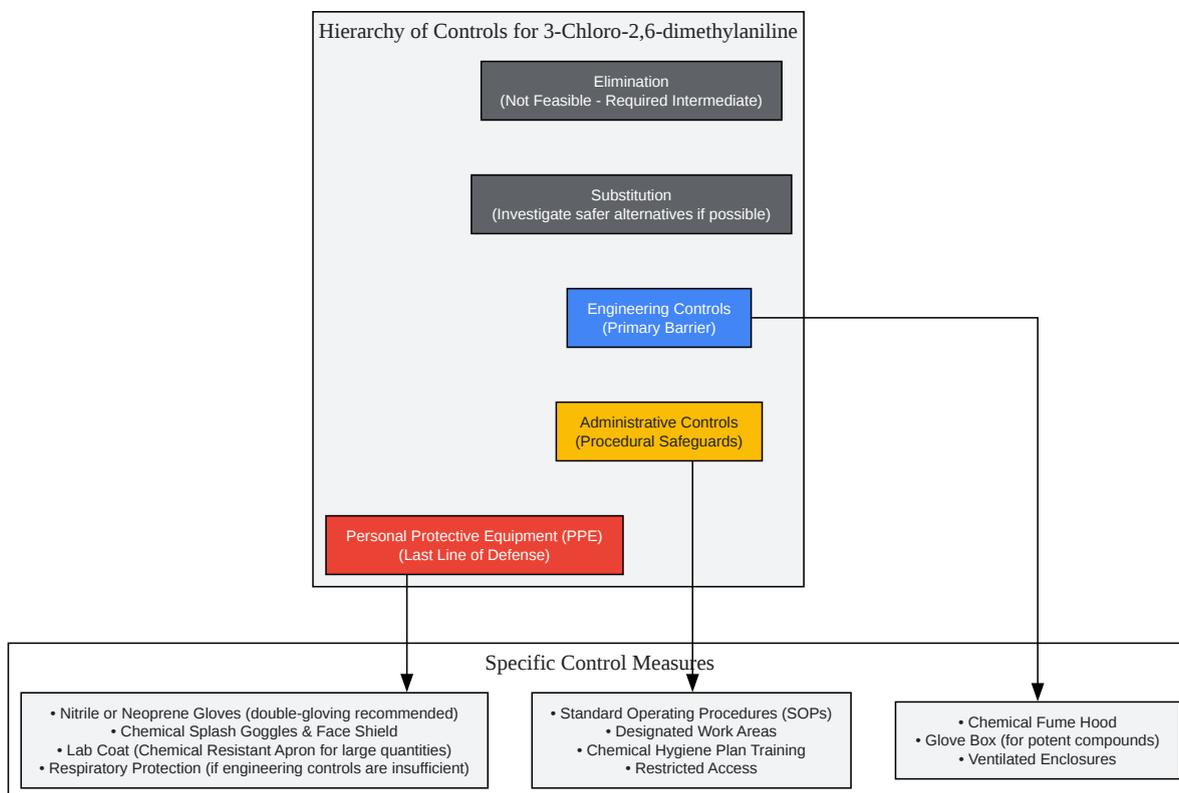
A two-year feed study conducted by the National Toxicology Program (NTP) concluded that 2,6-xylidine was clearly carcinogenic in male and female rats, causing significant increases in adenomas and carcinomas of the nasal cavity.[12] The International Agency for Research on Cancer (IARC) has classified the related compound 2,6-dimethylaniline as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans." [3] Given this evidence, it is prudent and scientifically justified to handle **3-Chloro-2,6-dimethylaniline** as a suspected human carcinogen.

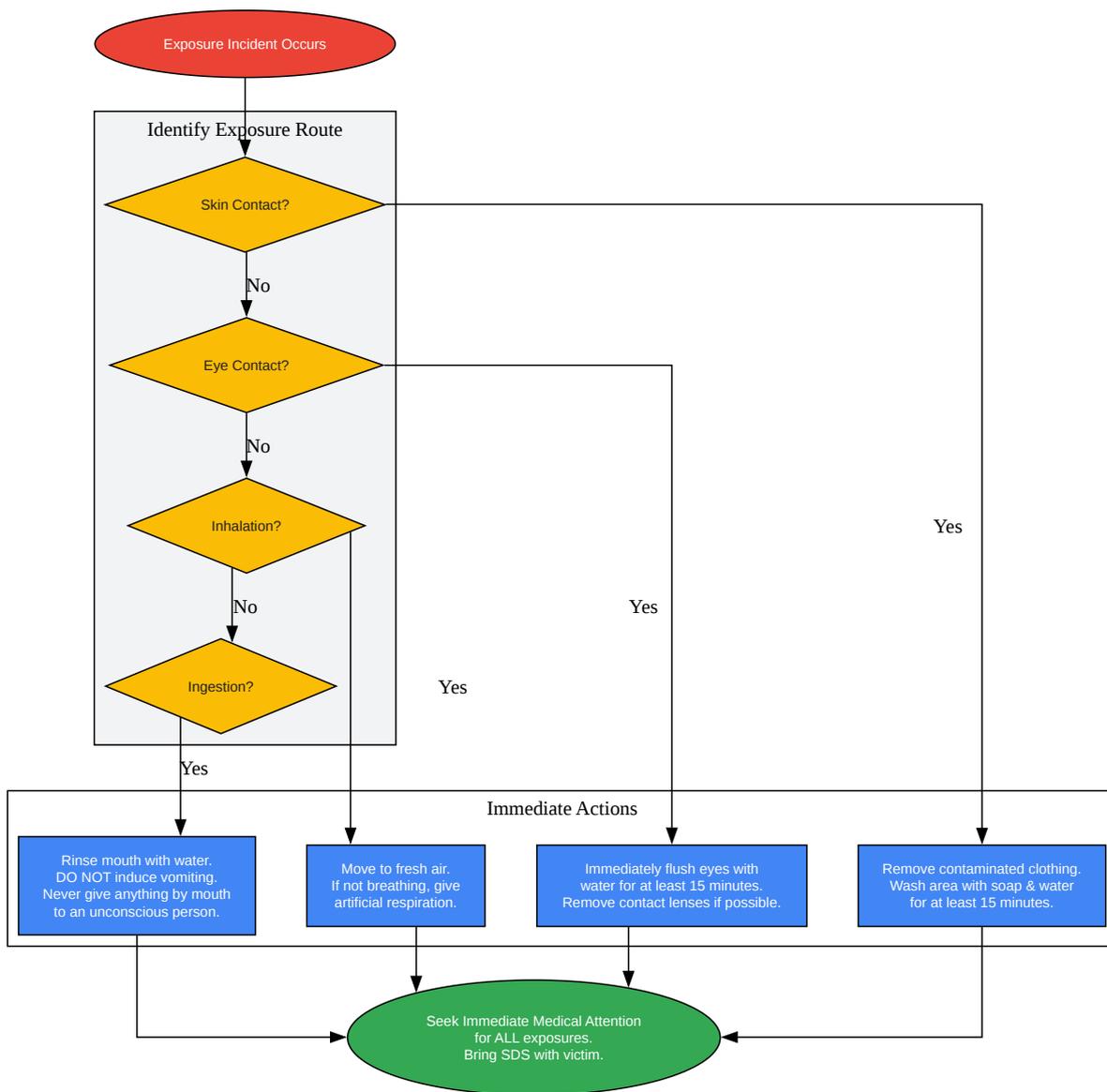
## Mutagenicity and Reproductive Toxicity

Data on the mutagenic and reproductive effects of **3-Chloro-2,6-dimethylaniline** are largely unavailable.[13] However, a study on the related compound 3-chloro-2-methylaniline showed positive results for mutagenicity by significantly depressing testicular DNA synthesis in mice. [10] This finding suggests a potential for genotoxicity within this chemical class, warranting a high degree of caution.

## Section 3: Exposure Control and Personal Protection

A multi-layered approach, based on the hierarchy of controls, is essential for mitigating the risks associated with **3-Chloro-2,6-dimethylaniline**.





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Caption: Decision tree for emergency response to exposure.

## First-Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. [11]\*  
Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical help. [11]\*  
Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [11]\*  
Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice. [11]

## Accidental Release Measures

- Minor Spill: Evacuate unnecessary personnel. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Scoop the material into a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill: Evacuate the area immediately. Alert emergency response personnel. Do not attempt to clean up a large spill without proper training and equipment. Prevent the spill from entering drains or waterways. [6]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [11]\*  
Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides. [14]\*  
Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [11]

## Section 6: Environmental Fate and Ecotoxicity

Chlorinated anilines are recognized as environmental pollutants due to their potential for persistence and toxicity to aquatic organisms. [6][15] They can enter waterways through industrial discharge or accidental spills. [6] Studies on related compounds indicate that they are toxic to aquatic life, and some may bioaccumulate. [16][17] Therefore, every effort must be made to prevent the release of **3-Chloro-2,6-dimethylaniline** into the environment.

## Conclusion

**3-Chloro-2,6-dimethylaniline** is a chemical intermediate with significant acute and chronic health hazards, most notably its inferred hematotoxicity and the carcinogenic potential demonstrated by its parent compound. Safe handling is achievable but requires a disciplined and informed approach. Researchers, scientists, and drug development professionals must operate with a comprehensive understanding of its toxicological profile and adhere strictly to the engineering controls, administrative procedures, and personal protective equipment protocols outlined in this guide. By integrating these principles into all laboratory workflows, the risks associated with this valuable but hazardous compound can be effectively managed.

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